

Safety and Efficacy Profile of Avasimibe

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Compound Focus: Avasimibe

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Table 1: Summary of Avasimibe's Effects in Preclinical Cancer Models

Study Model	Dosage	Key Efficacy Findings	Key Safety & Interaction Findings	Citation
TNBC Mouse Model (SV40 C3(1) TA)	Fluvastatin (10 mg/kg/day) + Avasimibe (20 mg/kg, every other day)	Abolished efficacy: 89% tumor incidence, similar to vehicle control.	Drug-Drug Interaction: Avasimibe likely enhances fluvastatin metabolism via CYP450, reducing its efficacy <i>in vivo</i> .	[1]
HCC Mouse Model (C57BL/6)	20 mg/kg/day, intraperitoneal	Significantly inhibited tumor activity both <i>in vitro</i> and <i>in vivo</i> .	Well-tolerated at this dosage in the study.	[2]
Prostate Cancer Mouse Model (Xenograft)	20 mg/kg/day, intraperitoneal	Suppressed tumor growth and metastasis <i>in vivo</i> .	No major toxicity reported in the study.	[3]
Asthma Mouse Model (C57BL/6)	20 mg/kg, intraperitoneal	Reduced key inflammatory cytokines (IL-4, IL-5) and total IgE.	Showed excellent anti-inflammatory effects and safety.	[4]

Table 2: Cytotoxicity and T-cell Enhancement Studies *In Vitro*

Cell Type / Assay	Concentration	Findings	Citation
Statin-resistant MCF10.DCIS cells (Colony Formation Assay)	10-15 μ M (combined with 5 μ M Fluvastatin)	Complete abolition of cell colonizing ability.	[1]
Prostate Cancer cells (PC-3, DU 145) (MTT Assay)	0 - 80 μ M	Suppressed cell proliferation in a dose- and time-dependent manner.	[3]
CD8+ T cells (Genetic & Pharmacological inhibition of ACAT1)	N/A	Enhanced effector function and proliferation ; promoted better immune synapse formation.	[5]

Detailed Experimental Protocols

The safety and efficacy data are derived from standardized preclinical experiments. Here are the core methodologies used in the cited studies:

- ***In Vivo* Efficacy and Safety Studies**
 - **Animal Models:** Studies used specific mouse models, including SV40 C3(1) TAg for triple-negative breast cancer, C57BL/6 for hepatocellular carcinoma (HCC) and asthma, and xenograft models for prostate cancer [2] [1] [3].
 - **Dosing: Avasimibe** was typically administered via intraperitoneal injection at doses ranging from 10 to 30 mg/kg, with 20 mg/kg being a common effective dose. Treatment durations varied from 16 to 28 weeks [2] [1] [4].
 - **Tumor Monitoring:** Researchers measured tumor volume weekly using calipers and calculated volume using the formula: $(0.5 \times \text{length} \times (\text{width})^2)$. Tumor incidence and survival rates were tracked over time [2] [1].
 - **Toxicity Assessment:** General animal health and behavior were monitored throughout the study period. Specific analyses included examining serum and tissue samples for markers of inflammation and toxicity [2] [4].
- ***In Vitro* Cytotoxicity and Combination Studies**

- **Cell Culture:** Human cancer cell lines (e.g., HepG2, Hep3B, Huh7 for HCC; PC-3, DU 145 for prostate cancer; MCF10.DCIS for breast cancer) were cultured in standard media like DMEM or RPMI 1640, supplemented with 10% fetal bovine serum [2] [1] [3].
- **Viability Assays:**
 - **MTT Assay:** Cells were treated with a range of **avasimibe** concentrations (e.g., 0-80 μ M). After incubation, MTT reagent was added, and the resulting formazan crystals were dissolved in DMSO. Absorbance was measured at 490 nm to determine cell viability [3].
 - **Clonogenic Survival Assay:** Cells were treated with drugs for 24 hours, then reseeded at low density and allowed to grow for 10-15 days. The resulting colonies were fixed, stained with crystal violet, and counted [1] [3].
- **Studies on Immune Cell Function**
 - **T-cell Analysis:** The role of ACAT1, the target of **avasimibe**, was investigated using genetic knockdown (e.g., siRNA) in T cells. The functional readouts included [5]:
 - **Proliferation:** Measured by flow cytometry using dye dilution.
 - **Cytokine Production:** Quantified using intracellular staining and flow cytometry.
 - **Immune Synapse Formation:** Analyzed using immunofluorescence microscopy to assess T-cell receptor (TCR) clustering and spatial organization.

Mechanism of Action and Drug Interaction Pathway

The following diagram illustrates the established cholesterol metabolism pathway targeted by **avasimibe** and the proposed mechanism for its critical interaction with statins, based on the research findings [5] [1]:

Conclusion for Research and Development

In summary, **avasimibe** presents a dual narrative:

- **Promising Single-Agent Profile:** It shows significant antitumor and anti-inflammatory activity across various disease models with a well-tolerated safety profile in preclinical settings [2] [3] [4].
- **Critical Combination Warning:** A major caveat is its ability to abolish the efficacy of statins *in vivo*, likely through drug-drug interactions involving CYP450 metabolism. This is a crucial consideration for designing combination therapies [1].

For researchers, these findings suggest that while **avasimibe** remains a valuable investigative tool and a potential therapeutic, its use in combination with drugs metabolized by CYP450 requires careful evaluation.

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References

1. Avasimibe Abolishes the Efficacy of Fluvastatin for the ... [pmc.ncbi.nlm.nih.gov]
2. High-affinity SOAT1 ligands remodeled cholesterol ... [pmc.ncbi.nlm.nih.gov]
3. The cholesterol esterification inhibitor avasimibe suppresses tumour... [link.springer.com]
4. Avasimibe Alleviates Disruption of the Airway Epithelial ... [frontiersin.org]
5. CN106957893B - 一种肿瘤免疫治疗药物靶点及其应用 [patents.google.com]

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